

Safeguarding Your Research: A Comprehensive Guide to Handling 2',5'-Dideoxyadenosine

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Compound of Interest

Compound Name: 2',5'-Dideoxyadenosine

Cat. No.: B1206784

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For researchers and scientists in the dynamic field of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **2',5'-Dideoxyadenosine**, a crucial adenylate cyclase inhibitor. By adhering to these procedural steps, you can minimize risks and maintain a secure research environment.

Personal Protective Equipment (PPE): A Cautious Approach

While some safety data sheets (SDS) for **2',5'-Dideoxyadenosine** indicate that the substance is not classified as hazardous and that no special handling precautions are required, a conservative approach to personal protection is recommended to ensure the highest safety standards in a laboratory setting.^[1] One supplier suggests the use of a dust mask, eye protection, and gloves when handling the compound. Therefore, the following personal protective equipment is advised:

- **Respiratory Protection:** An N95-rated dust mask is recommended to prevent inhalation of the powder form of the compound.
- **Eye Protection:** Chemical safety goggles or glasses should be worn to protect the eyes from any potential splashes or airborne particles.
- **Hand Protection:** Nitrile gloves are essential to prevent direct skin contact with the substance.

- **Body Protection:** A standard laboratory coat should be worn to protect clothing and skin from accidental contamination.

Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **2',5'-Dideoxyadenosine** and ensuring a safe laboratory environment.

Handling:

- Use the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize the potential for inhalation.
- Avoid direct contact with skin, eyes, and clothing.
- Minimize dust generation when working with the solid form of the compound.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry place. Recommended storage temperatures can vary, with some suppliers suggesting 2-8°C and others -20°C. Always refer to the manufacturer's specific instructions.

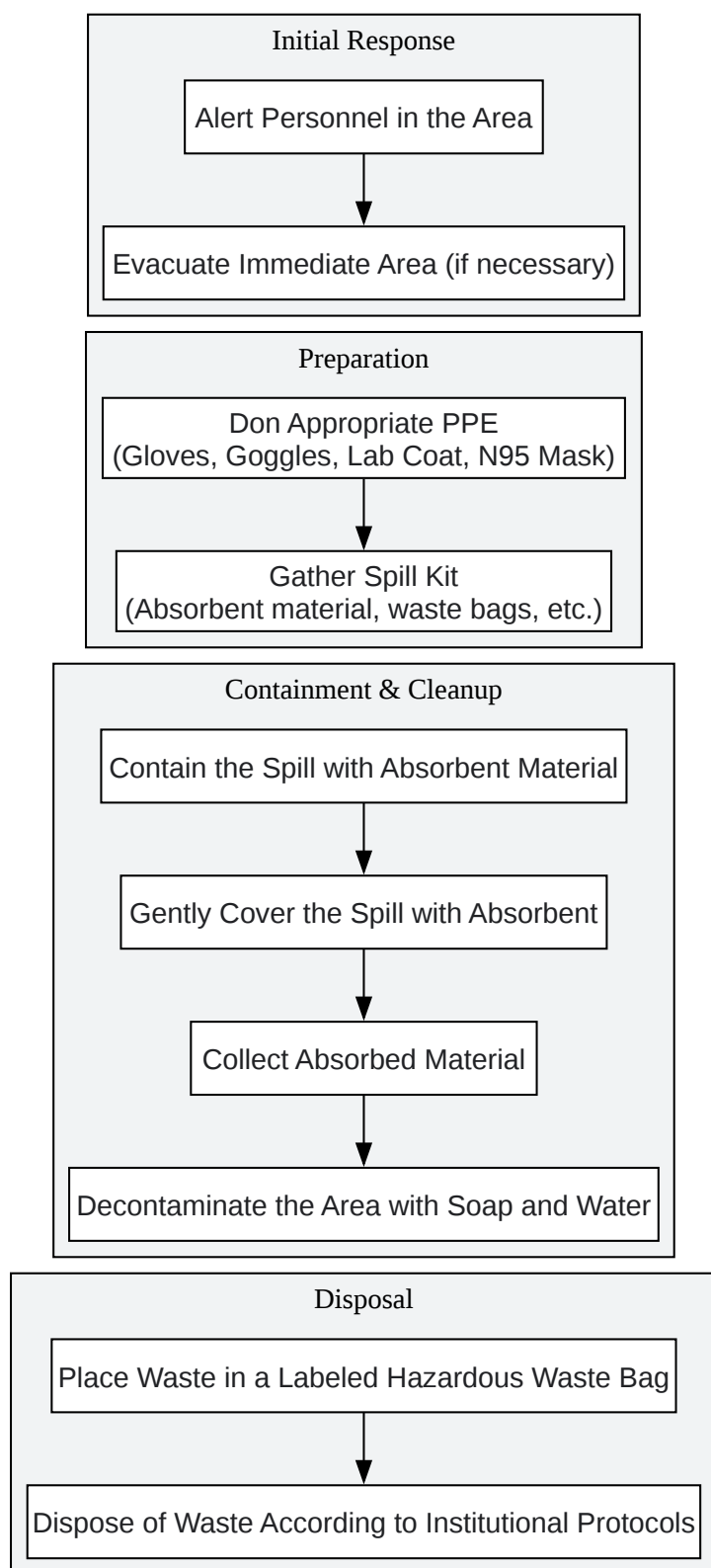
Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2',5'-Dideoxyadenosine**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ N ₅ O ₂	Cayman Chemical, Sigma-Aldrich
Molecular Weight	235.2 g/mol	Cayman Chemical
CAS Number	6698-26-6	Cayman Chemical, Sigma-Aldrich
Purity	≥98%	Cayman Chemical
Solubility (DMSO)	20 mg/mL	Cayman Chemical
Solubility (PBS, pH 7.2)	10 mg/mL	Cayman Chemical
Storage Temperature	2-8°C or -20°C	Sigma-Aldrich

Spill Management: A Step-by-Step Protocol

In the event of a spill, a swift and organized response is crucial. The following workflow provides a clear, procedural guide for managing a **2',5'-Dideoxyadenosine** spill.



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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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